

Safeguarding Your Laboratory: Proper Disposal of Ethylmalonic Acid-d3

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Compound of Interest

Compound Name: Ethylmalonic acid-d3

Cat. No.: B1433853

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Ethylmalonic acid-d3**, a deuterated form of ethylmalonic acid used in metabolic research. Adherence to these procedures will help maintain a safe laboratory environment and ensure compliance with waste disposal regulations.

Immediate Safety and Handling Precautions

Ethylmalonic acid-d3 is classified as a skin and eye irritant and may cause respiratory irritation.^{[1][2][3]} Therefore, appropriate personal protective equipment (PPE) must be worn when handling this compound. This includes protective gloves, chemical safety goggles or a face shield, and a lab coat.^{[1][2]} All handling should be conducted in a well-ventilated area, preferably within a fume hood, to avoid the inhalation of dust or aerosols.^{[1][2]}

Quantitative Data Summary

For quick reference, the key physical and chemical properties of Ethylmalonic acid are summarized in the table below. Note that the deuterated form, **Ethylmalonic acid-d3**, will have a slightly higher molecular weight.

Property	Value	Reference
Molecular Formula	C5H5D3O4	[4]
Molecular Weight	135.1 g/mol	[4]
Physical State	Solid, powder	[5][6]
Appearance	White to off-white	[2][5][6]
Melting Point	109 - 114 °C (228.2 - 237.2 °F)	[5][6]
Solubility	Soluble in water	[2]

Step-by-Step Disposal Protocol

The primary and most recommended method for the disposal of **Ethylmalonic acid-d3** is to treat it as a chemical waste and transfer it to a licensed professional waste disposal service.[1] This ensures compliance with federal, state, and local environmental regulations.

For Small Laboratory Quantities:

- Collection:
 - Carefully collect the solid **Ethylmalonic acid-d3** waste in a designated and clearly labeled waste container.
 - Avoid creating dust. If cleaning up a spill, do so by mechanically sweeping or shoveling the material into the container.[1]
 - Ensure the container is suitable for chemical waste, is in good condition, and has a secure lid.
- Labeling:
 - Label the waste container clearly with "**Ethylmalonic acid-d3**" and any other required hazard information as per your institution's and local regulations.
- Storage:

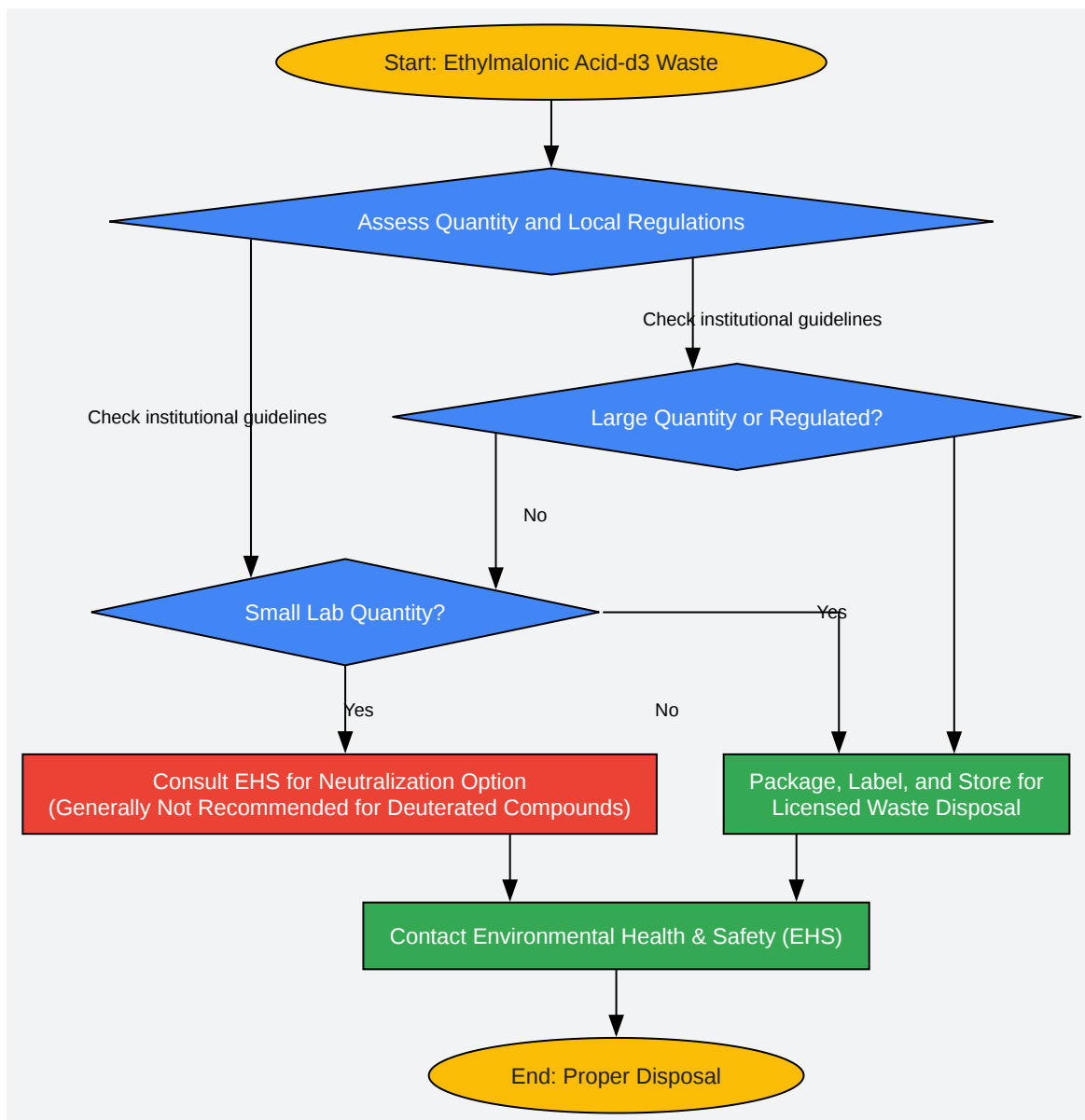
- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area, away from incompatible materials such as oxidizing agents.^{[5][6]}
- Disposal Request:
 - Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a contracted licensed waste disposal company.

Consideration for Neutralization (for non-deuterated Ethylmalonic Acid):

For very small quantities of the non-deuterated form, neutralization to a pH between 5.5 and 9.5 may be a possibility before drain disposal, provided this is permitted by your local regulations and the waste does not have other hazardous characteristics.^[7] However, for deuterated compounds, it is best to consult with your EHS office before proceeding with this method.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Ethylmalonic acid-d3**.



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Caption: Disposal workflow for **Ethylmalonic acid-d3**.

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